

# Proper Disposal Procedures for 2-Iodo-5-methoxybenzoic Acid

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## Compound of Interest

Compound Name: **2-Iodo-5-methoxybenzoic acid**

Cat. No.: **B1316975**

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical reagents are paramount to ensuring laboratory safety and environmental protection. This document provides essential safety and logistical information for the proper disposal of **2-Iodo-5-methoxybenzoic acid** (CAS No. 54413-93-3).

## Chemical and Physical Properties

A summary of the key quantitative data for **2-Iodo-5-methoxybenzoic acid** is presented in the table below for easy reference.

Property	Value
CAS Number	54413-93-3 <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Formula	C8H7IO3 <a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[5]</a>
Molecular Weight	278.04 g/mol <a href="#">[1]</a> <a href="#">[2]</a>
Boiling Point	351.2 ± 32.0 °C at 760 mmHg <a href="#">[4]</a>
Melting Point	136.0 °C <a href="#">[2]</a>
Density	1.9 ± 0.1 g/cm³ <a href="#">[4]</a>

## Hazard Identification and Safety Precautions

**2-Iodo-5-methoxybenzoic acid** is considered harmful if swallowed, inhaled, or in contact with skin.<sup>[4]</sup> It is essential to handle this compound in a well-ventilated area, preferably within a chemical fume hood.<sup>[4]</sup> Standard personal protective equipment (PPE), including a lab coat, chemical-resistant gloves, and safety goggles, should be worn at all times to minimize exposure.<sup>[4]</sup>

### Immediate First Aid Measures

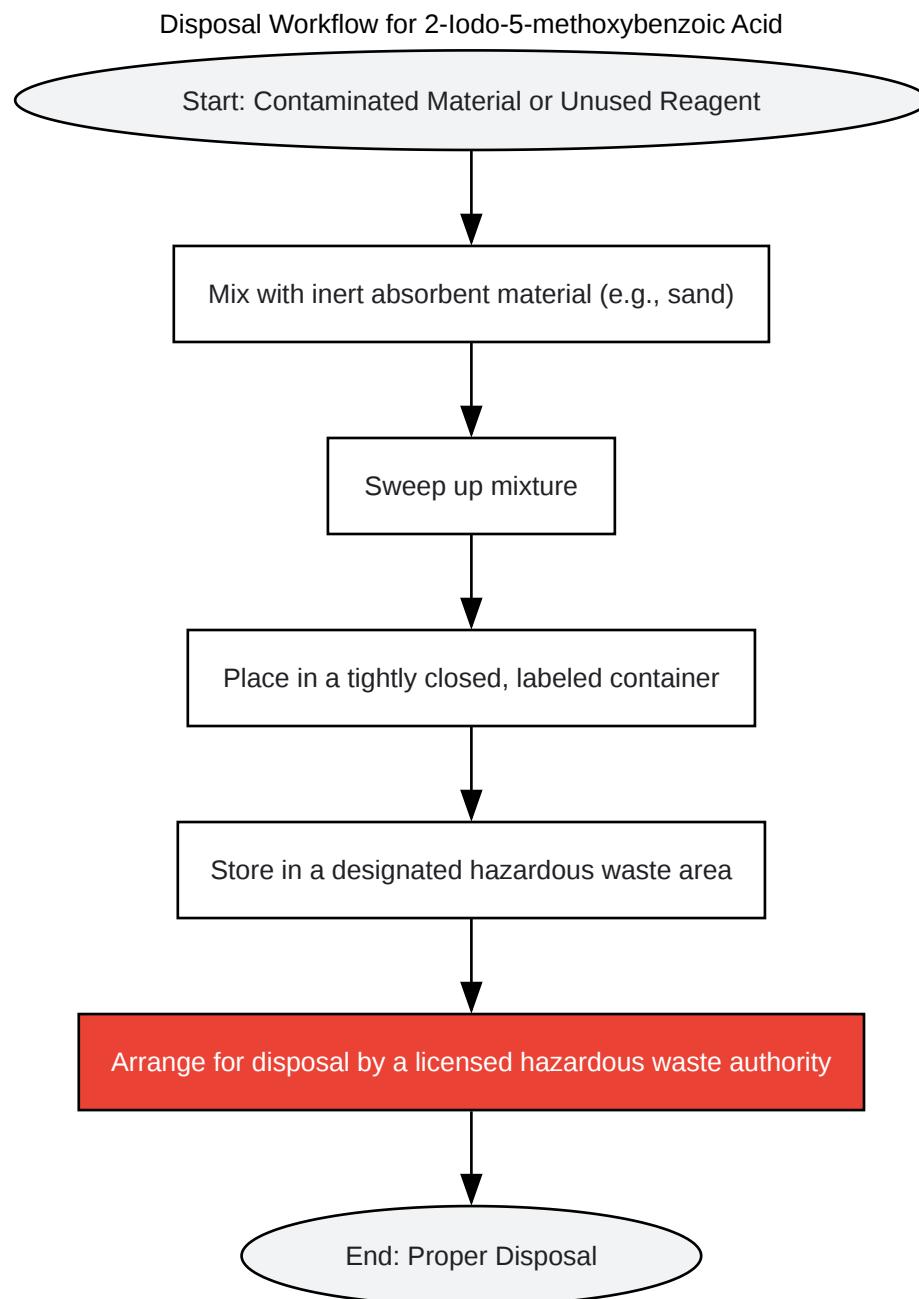
- In case of skin contact: Immediately wash the affected area with plenty of water for at least 15 minutes while removing contaminated clothing.<sup>[4]</sup>
- In case of eye contact: Rinse the eyes thoroughly with copious amounts of water for at least 15 minutes, ensuring to flush under the eyelids.<sup>[4]</sup>
- If inhaled: Move the individual to fresh air.<sup>[4]</sup>
- If swallowed: Wash out the mouth with water.<sup>[4]</sup>

In all cases of exposure, seek medical attention if irritation or other symptoms persist.<sup>[4]</sup>

### Disposal Protocol

The proper disposal of **2-Iodo-5-methoxybenzoic acid** is critical to prevent environmental contamination and ensure compliance with regulations. The following step-by-step procedure should be followed for the disposal of waste and contaminated materials.

### Experimental Workflow for Disposal



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Caption: Disposal workflow for **2-Iodo-5-methoxybenzoic acid**.

Step-by-Step Disposal Instructions:

- Inert Mixture Preparation: For spills or solid waste, mix the **2-Iodo-5-methoxybenzoic acid** with sand or another inert absorbent material.[4]
- Collection: Carefully sweep up the mixture.
- Containment: Place the collected material into a clearly labeled, tightly closed container suitable for hazardous waste.
- Storage: Store the container in a designated and secure hazardous waste storage area, away from incompatible materials such as oxidizing agents.[4]
- Final Disposal: The final disposal of the contained waste must be conducted by a licensed and authorized hazardous waste disposal authority.[4] Always adhere to all national and regional regulations concerning chemical waste disposal.[4] It is important to note that this compound is considered non-hazardous for air and ground transportation.[4]

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## References

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